

# Commercial suppliers of high-purity isobutyl decanoate for research

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## Compound of Interest

Compound Name: *Isobutyl decanoate*

Cat. No.: *B1672221*

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## High-Purity Isobutyl Decanoate: A Technical Guide for Researchers

For Immediate Release

This technical guide provides researchers, scientists, and drug development professionals with a comprehensive overview of high-purity **isobutyl decanoate**, its commercial suppliers, physicochemical properties, and its potential applications in pharmaceutical research. The information is intended to facilitate the procurement and effective utilization of this compound in laboratory settings.

### Introduction to Isobutyl Decanoate

**Isobutyl decanoate** (C<sub>14</sub>H<sub>28</sub>O<sub>2</sub>) is the ester formed from the condensation of decanoic acid and isobutanol.[1] It is a lipophilic compound with potential applications in drug delivery systems as an oily vehicle for parenteral formulations, a lipid core in nanoparticulate systems, or as a penetration enhancer in topical preparations.[2][3] Its properties make it a subject of interest for formulating poorly water-soluble active pharmaceutical ingredients (APIs). One area of research has identified **isobutyl decanoate** as a potential biomarker for esophageal squamous cell carcinoma and lung cancer.[4]

# Commercial Suppliers of High-Purity Isobutyl Decanoate

Sourcing high-purity **isobutyl decanoate** is critical for reproducible research outcomes. A number of commercial suppliers provide this compound in various grades suitable for research and development. Below is a summary of prominent suppliers and the typical purities offered. Researchers are advised to request certificates of analysis (CoA) for lot-specific data.

Supplier	Purity Specification	Notes
BOC Sciences	Inquiry required	A global supplier of research chemicals and pharmaceutical ingredients.[2]
Sigma-Aldrich	Inquiry required	Offers "Isobutyl decanoate AldrichCPR" for early discovery research.
TCI America	>98.0% (GC)	A supplier of specialty organic chemicals.
MOLNOVA	>98% (HPLC)	Provides biochemical reagents for life science research.
MyBioSource	98%	Offers research-grade biochemicals and reagents.
Penta International	Inquiry required	A supplier of ingredients for various industries, including pharmaceuticals.
Fleurchem, Inc.	Inquiry required	Manufacturer and supplier of flavor and fragrance ingredients, also serving the pharmaceutical sector.
Synerzine, Inc.	Inquiry required	A supplier of flavor and fragrance ingredients with applications in research.

## Physicochemical Properties of Isobutyl Decanoate

A thorough understanding of the physicochemical properties of **isobutyl decanoate** is essential for formulation development. Key properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C14H28O2	
Molecular Weight	228.37 g/mol	
CAS Number	30673-38-2	
Appearance	Colorless to pale yellow liquid	
Density	~0.86 g/cm <sup>3</sup>	
Boiling Point	265-268 °C at 760 mmHg	
Flash Point	115 °C (239 °F)	
Solubility	Insoluble in water; Soluble in alcohol	
Refractive Index	1.424 - 1.431 at 20 °C	
logP (o/w)	~5.724 (estimated)	

## Experimental Protocols for Research Applications

While specific published protocols detailing the use of **isobutyl decanoate** in drug delivery are limited, its physicochemical similarity to other fatty acid esters allows for the adaptation of established methodologies. The following sections provide representative protocols for the formulation of solid lipid nanoparticles (SLNs) and for conducting drug-excipient compatibility studies.

### Preparation of Solid Lipid Nanoparticles (SLNs) using High-Pressure Homogenization

This protocol describes a common method for producing SLNs, where **isobutyl decanoate** can be incorporated as a liquid lipid component to create nanostructured lipid carriers (NLCs), a

modified version of SLNs.

Objective: To prepare a stable and homogenous SLN/NLC formulation containing a model hydrophobic API with **isobutyl decanoate** as a liquid lipid.

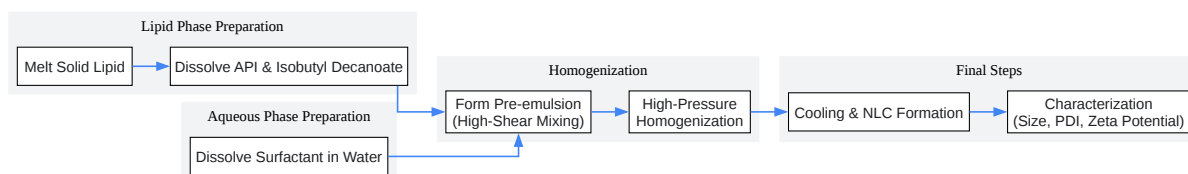
Materials:

- Solid Lipid (e.g., glyceryl monostearate, stearic acid)
- **Isobutyl Decanoate** (Liquid Lipid)
- Active Pharmaceutical Ingredient (API)
- Surfactant (e.g., Polysorbate 80, soy phosphatidylcholine)
- Co-surfactant (e.g., butanol)
- Purified Water

Procedure:

- **Lipid Phase Preparation:** Melt the solid lipid by heating it 5-10°C above its melting point. Dissolve the API and **isobutyl decanoate** in the molten solid lipid. Stir the mixture continuously until a clear, homogenous lipid phase is obtained.
- **Aqueous Phase Preparation:** Dissolve the surfactant and co-surfactant in purified water. Heat the aqueous phase to the same temperature as the lipid phase.
- **Pre-emulsion Formation:** Add the hot lipid phase to the hot aqueous phase dropwise under high-speed stirring (e.g., using a high-shear mixer) to form a coarse oil-in-water emulsion.
- **High-Pressure Homogenization:** Subject the hot pre-emulsion to high-pressure homogenization for several cycles (e.g., 3-5 cycles) at a pressure of 500-1500 bar.
- **Cooling and SLN/NLC Formation:** Allow the resulting nanoemulsion to cool down to room temperature while stirring. The lipid will recrystallize and form solid lipid nanoparticles (or nanostructured lipid carriers).

- Characterization: Analyze the resulting dispersion for particle size, polydispersity index (PDI), zeta potential, drug loading, and encapsulation efficiency using appropriate analytical techniques.



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Caption: Workflow for preparing **isobutyl decanoate**-based nanostructured lipid carriers.

## Drug-Excipient Compatibility Study

This protocol outlines a general approach to assess the compatibility of an API with **isobutyl decanoate**.

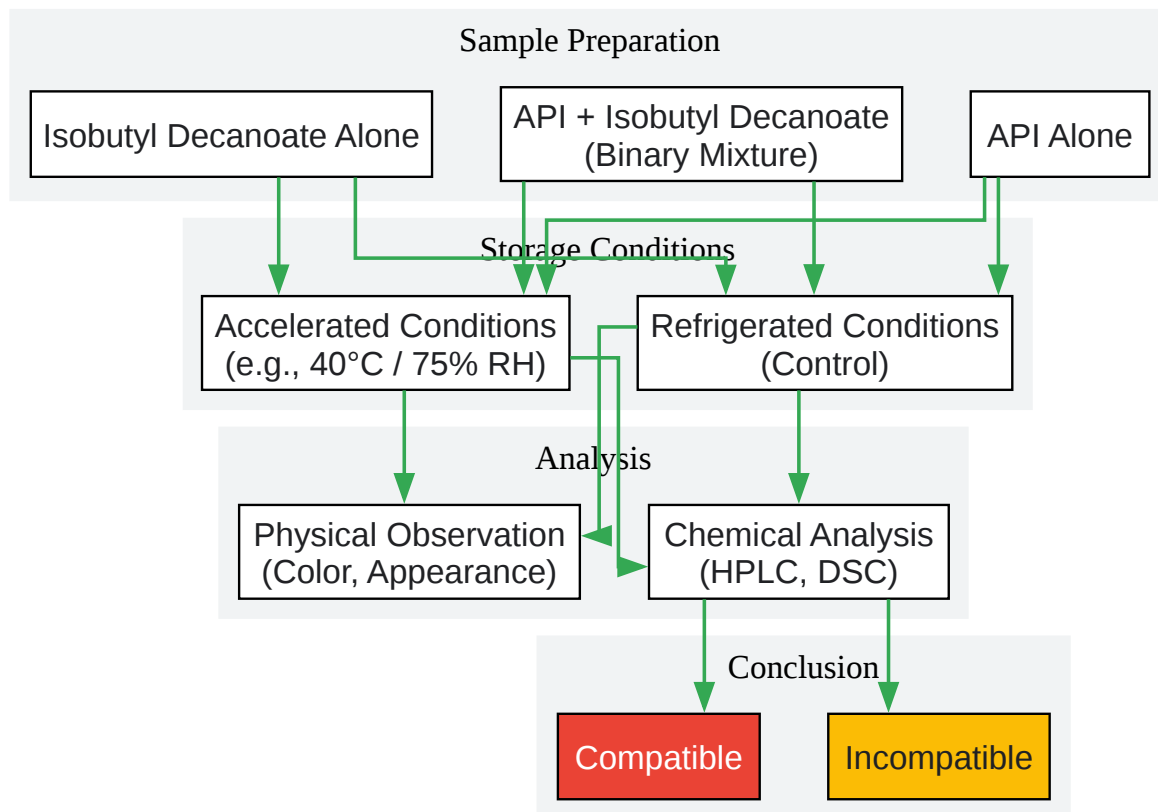
Objective: To evaluate the potential for physical and chemical interactions between an API and **isobutyl decanoate** under accelerated stability conditions.

Materials:

- Active Pharmaceutical Ingredient (API)
- **Isobutyl Decanoate**
- Vials (e.g., glass)
- Oven for controlled temperature and humidity
- Analytical instrumentation (e.g., HPLC, DSC)

#### Procedure:

- **Sample Preparation:** Prepare binary mixtures of the API and **isobutyl decanoate**, typically in a 1:1 ratio by weight. A sample of the API alone and **isobutyl decanoate** alone should also be prepared as controls.
- **Stress Conditions:** Place the prepared samples in vials and store them under accelerated stability conditions (e.g., 40°C/75% relative humidity) for a predetermined period (e.g., 2, 4 weeks). Some samples can be stored at refrigerated conditions as a baseline.
- **Analysis:** At specified time points, analyze the samples for any physical changes (e.g., color, appearance) and chemical degradation.
  - **Chromatographic Analysis (e.g., HPLC):** Quantify the amount of API remaining and detect the formation of any degradation products.
  - **Thermal Analysis (e.g., DSC):** Assess changes in the thermal behavior of the API, such as melting point depression or the appearance of new peaks, which can indicate an interaction.
- **Data Interpretation:** Compare the results from the stressed binary mixtures with those of the individual components and the baseline samples to determine if any significant interactions have occurred.



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Caption: Logical workflow for a drug-excipient compatibility study.

## Conclusion

High-purity **isobutyl decanoate** is a readily available excipient with potential applications in pharmaceutical research, particularly in the formulation of challenging APIs. This guide provides a foundational resource for sourcing this compound and employing it in relevant experimental contexts. Researchers are encouraged to obtain detailed specifications from suppliers and adapt the provided general protocols to their specific research needs.

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## References

- 1. Isobutyl decanoate | C<sub>14</sub>H<sub>28</sub>O<sub>2</sub> | CID 121738 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. isobutyl decanoate, 30673-38-2 [thegoodscentscopy.com]
- 3. The use of oil-in-water emulsions as a vehicle for parenteral drug administration - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Isobutyl decanoate | 30673-38-2 | MOLNOVA [molnova.com]
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